

Benzthiazuron: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *Benzthiazuron*

Cat. No.: *B162183*

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An In-depth Whitepaper on the Urea Herbicide

Abstract

Benzthiazuron is a selective, pre-emergence herbicide belonging to the urea and benzothiazole chemical classes.^[1] Historically, it was utilized for the control of annual broad-leaved weeds in various crops such as sugar beet and sugarcane.^[1] Its herbicidal activity stems from the inhibition of photosynthesis at Photosystem II (PSII). This technical guide provides a comprehensive overview of **Benzthiazuron**, including its chemical and physical properties, mechanism of action, synthesis, analytical methodologies, and toxicological profile, tailored for researchers, scientists, and drug development professionals.

Chemical and Physical Properties

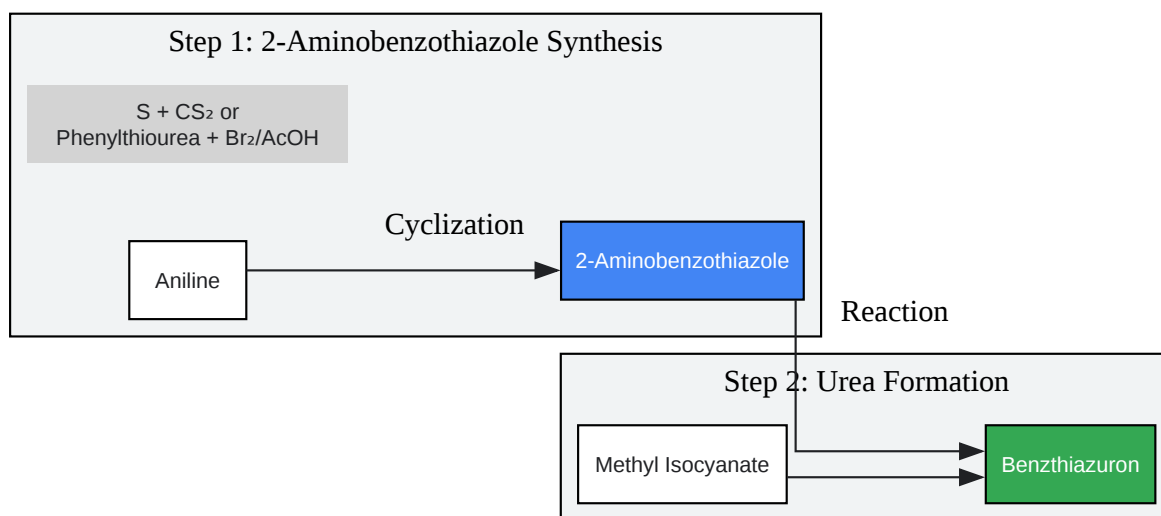
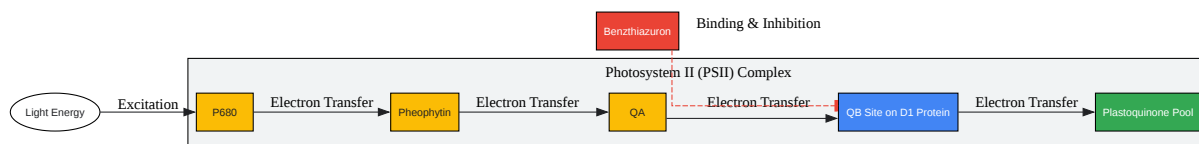
Benzthiazuron is a white, crystalline powder with moderate aqueous solubility and low volatility.^[1] A summary of its key physicochemical properties is presented in Table 1.

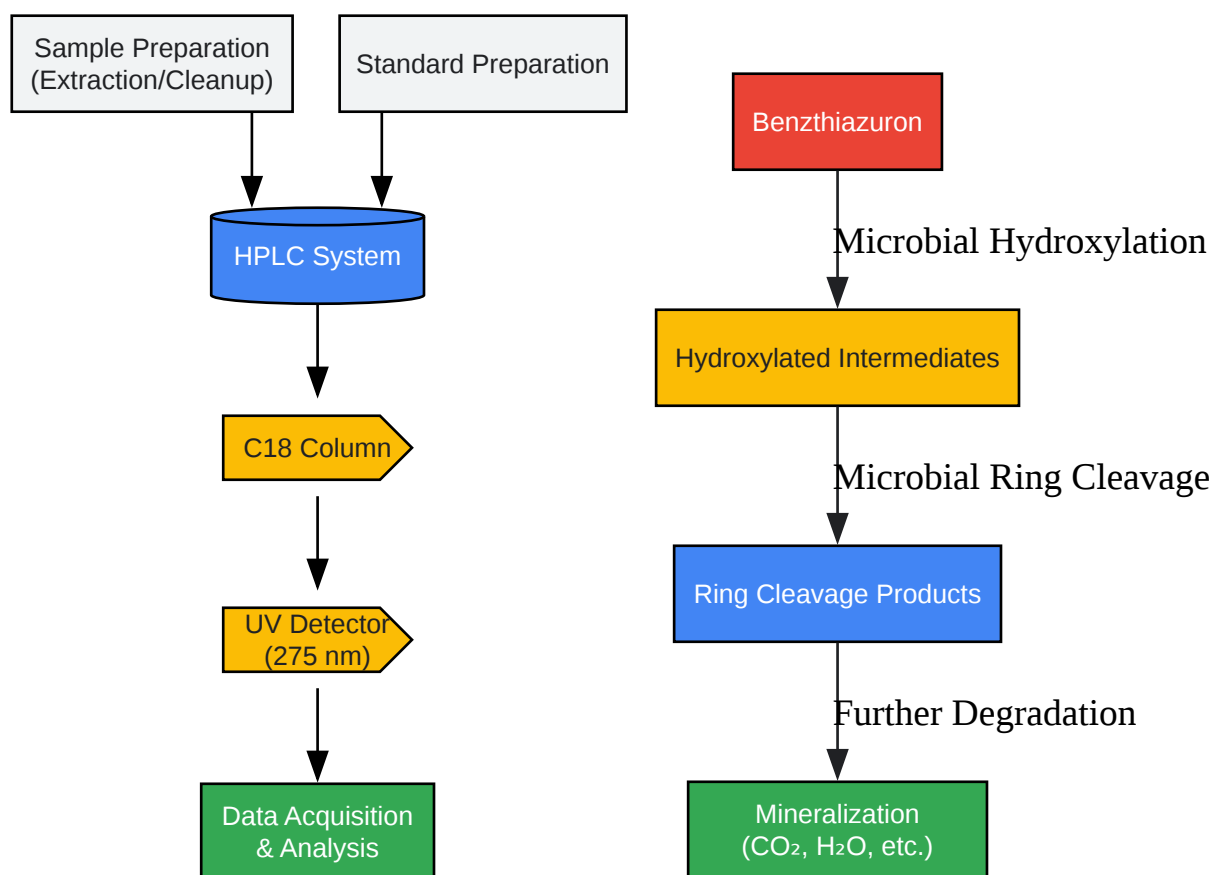
Table 1: Physicochemical Properties of **Benzthiazuron**

Property	Value	Source
IUPAC Name	1-(1,3-benzothiazol-2-yl)-3-methylurea	[2]
CAS Number	1929-88-0	[2]
Molecular Formula	C ₉ H ₉ N ₃ OS	[2]
Molecular Weight	207.25 g/mol	[2]
Melting Point	265 °C	[3]
Density	1.398 g/cm ³	[3]
Water Solubility	12 mg/L (at 20 °C)	[3]
Vapor Pressure	1.3 mPa (at 20 °C)	[1]
pKa	8.89 ± 0.70 (Predicted)	[3]
LogP (Octanol-Water Partition Coefficient)	1.6 (Predicted)	[2]

Mechanism of Action: Photosystem II Inhibition

Benzthiazuron, like other urea herbicides, acts by inhibiting photosynthesis in target plants.[1] Specifically, it disrupts the electron transport chain in Photosystem II (PSII). The herbicide binds to the Q_B binding site on the D1 protein of the PSII complex, thereby blocking the binding of plastoquinone (PQ).[4] This interruption of electron flow from the primary quinone acceptor (Q_A) to the secondary quinone acceptor (Q_B) halts the production of ATP and NADPH, which are essential for carbon dioxide fixation.[4] The subsequent build-up of highly reactive oxygen species leads to lipid peroxidation, membrane damage, and ultimately, plant death.[5]





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